

Essential Safety and Logistical Information for Handling N-Boc-pyrrole

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Compound of Interest

Compound Name: *N-Boc-pyrrole*

Cat. No.: *B154501*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **N-Boc-pyrrole** (tert-butyl 1H-pyrrole-1-carboxylate), ensuring laboratory safety and procedural excellence.

Quantitative Data Summary

The following table summarizes the key quantitative safety and physical property data for **N-Boc-pyrrole** for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₃ NO ₂	[1]
Molecular Weight	167.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	91-92 °C at 20 mmHg	[1][2]
Density	1 g/mL at 25 °C	[2]
Flash Point	75 °C (167 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.4685 (lit.)	[1]
Storage Temperature	0 - 8 °C	[1]
Purity	≥95.5% (GC)	[1]

Hazard Identification and Personal Protective Equipment (PPE)

N-Boc-pyrrole is classified with the following hazards:

- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system

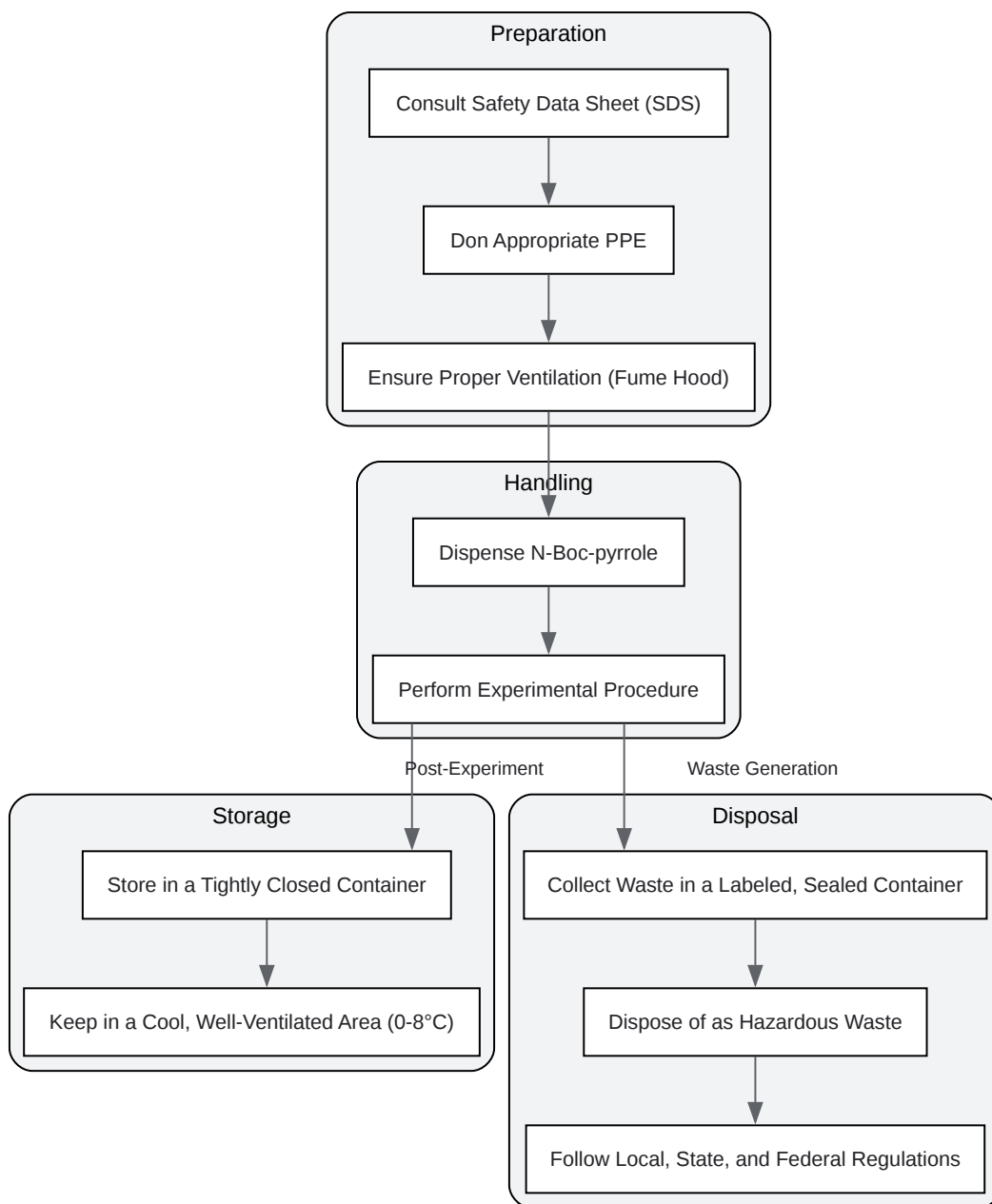
To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and irritation.
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against splashes and eye irritation.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.	Necessary when handling outside a fume hood to prevent respiratory irritation. [4]
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.
Foot Protection	Closed-toe shoes.	Standard laboratory practice to protect feet from spills.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance. The following workflow outlines the key steps from preparation to waste disposal.

Workflow for Safe Handling of N-Boc-pyrrole

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Page loading... [wap.guidechem.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling N-Boc-pyrrole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154501#personal-protective-equipment-for-handling-n-boc-pyrrole]

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